

Coelenterazine h hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: *Coelenterazine h hydrochloride*

Cat. No.: *B12367092*

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An In-depth Technical Guide to Coelenterazine h Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Coelenterazine h hydrochloride**, a key reagent in bioluminescence research. It details its chemical and physical properties, synthesis, and applications, with a focus on experimental protocols and its role in studying cellular signaling pathways.

Core Properties of Coelenterazine h and its Hydrochloride Salt

Coelenterazine h is a synthetic analog of the naturally occurring luciferin, coelenterazine. It is widely utilized as a substrate for various luciferases, most notably Renilla luciferase (RLuc) and its variants like RLuc8. The hydrochloride salt of Coelenterazine h is often used to improve its solubility and stability.

Property	Coelenterazine h	Coelenterazine h hydrochloride
CAS Number	50909-86-9[1]	Not explicitly defined; often referenced under the base CAS number.
Molecular Formula	C26H21N3O2[1]	C26H22ClN3O2[2]
Molecular Weight	407.46 g/mol [1]	443.92 g/mol [2]
Appearance	Yellow to orange solid[3]	-
Solubility	Soluble in methanol and ethanol.[4][5] Insoluble in water.[3]	Soluble in DMSO (100 mg/mL with sonication).[2]
Storage	Store at -20°C, protected from light.[4]	Store at -20°C, protected from light, under nitrogen.[2]

Spectral Properties	Value
Excitation Maximum (λ _{max})	437 nm[6]
Emission Maximum	466 nm[5]

Synthesis of Coelenterazine h Hydrochloride

The synthesis of Coelenterazine h and its hydrochloride salt generally involves the condensation of a coelenteramine analog with a keto aldehyde. One documented method involves the reaction of a coelenteramine with a keto aldehyde in a solution of 20% water/dioxane with the addition of 10% aqueous HCl. The mixture is heated, and upon cooling, the **Coelenterazine h hydrochloride** salt precipitates as a yellow solid.[7]

Experimental Protocols

In Vitro Bioluminescence Assay with HeLa Cells

This protocol outlines a general procedure for using **Coelenterazine h hydrochloride** in a cell-based bioluminescence assay.

Materials:

- HeLa cells transfected with a vector expressing a luciferase (e.g., RLuc).
- **Coelenterazine h hydrochloride**.
- Phosphate-buffered saline (PBS) or cell culture medium.
- Luminometer or fluorescence microscope.

Protocol:

- Cell Culture: Culture HeLa cells expressing the luciferase of interest to the desired confluency in a suitable plate format (e.g., 96-well plate).
- Reagent Preparation: Prepare a stock solution of **Coelenterazine h hydrochloride** in an appropriate solvent like methanol or ethanol. Immediately before use, dilute the stock solution to the desired working concentration (typically 1-10 μM) with PBS or cell culture medium.[8] It is crucial to prepare these solutions fresh and protect them from light.[8]
- Incubation: Add the **Coelenterazine h hydrochloride** working solution to the cells.[8]
- Signal Detection: Incubate the plate for a period ranging from 1 to 4 hours in a cell incubator. [8] The optimal incubation time should be determined experimentally.
- Measurement: Measure the bioluminescent signal using a luminometer or visualize the signal using a fluorescence microscope with appropriate filters (Ex/Em = 437/466 nm).[8]

In Vivo Imaging in a Murine Model

This protocol provides a brief overview of the use of Coelenterazine h for in vivo bioluminescence imaging.

Materials:

- Mouse model with luciferase-expressing cells or tissues.
- Coelenterazine h.

- Ethanol.
- 3N HCl.
- Phosphate-buffered saline (PBS).
- In vivo imaging system.

Protocol:

- Reagent Preparation:
 - Prepare a 5 mg/mL stock solution of Coelenterazine h in ethanol containing 2% v/v 3N HCl.[9]
 - For injection, dilute 20 µL of the stock solution into 130 µL of PBS.[9]
- Administration: Administer the prepared Coelenterazine h solution to the mouse via intravenous injection. The recommended dosage is typically between 15 – 100 µg per mouse.[9]
- Imaging: Immediately after injection, image the mouse using an in vivo imaging system to capture the peak bioluminescent signal.[9]

Role in Signaling Pathways: A Tool for Calcium Measurement

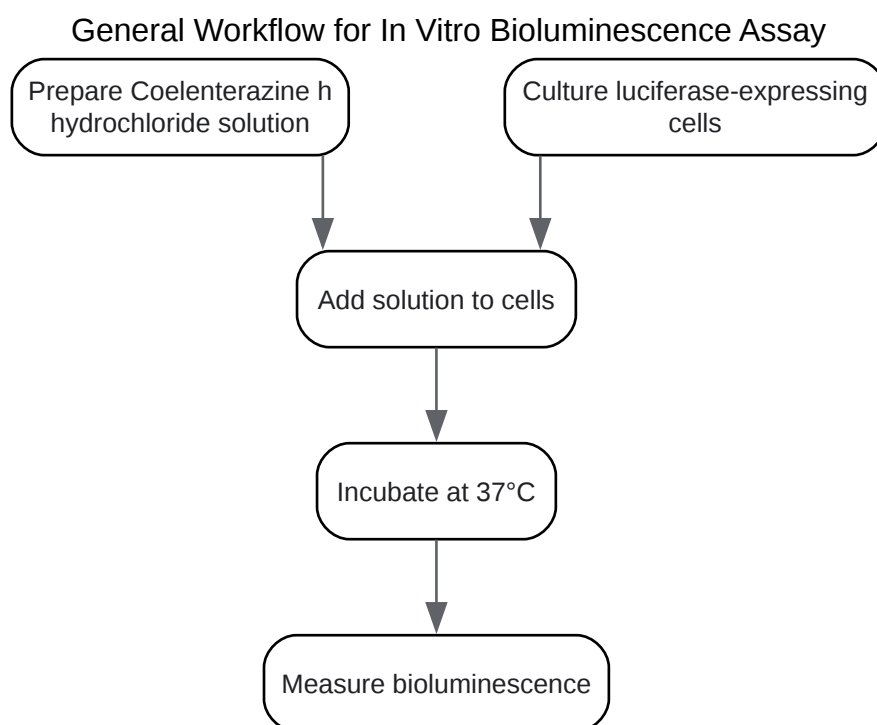
Coelenterazine h hydrochloride is a valuable tool for studying calcium (Ca^{2+}) signaling pathways.[3] Calcium ions are ubiquitous second messengers involved in a vast array of cellular processes, including gene expression, muscle contraction, neurotransmission, and apoptosis.

Coelenterazine h, in conjunction with the photoprotein aequorin, forms a complex that emits light in the presence of Ca^{2+} . Coelenterazine h enhances the sensitivity of recombinant aequorin to Ca^{2+} , making it possible to detect subtle changes in intracellular calcium concentrations.[3] Aequorins reconstituted with Coelenterazine h exhibit a significantly stronger luminescence (10-20 times) compared to those with native coelenterazine.[10] This heightened

sensitivity is particularly advantageous for measuring small Ca^{2+} fluctuations that occur in response to various stimuli.[3]

The bioluminescence resonance energy transfer (BRET) assay is another application where Coelenterazine h is employed to study protein-protein interactions within signaling pathways. In BRET, energy is transferred from a donor luciferase (like RLuc) fused to one protein of interest to an acceptor fluorescent protein (like GFP) fused to another. The efficiency of this energy transfer, and thus the BRET signal, is dependent on the proximity and orientation of the two proteins, providing a readout of their interaction.

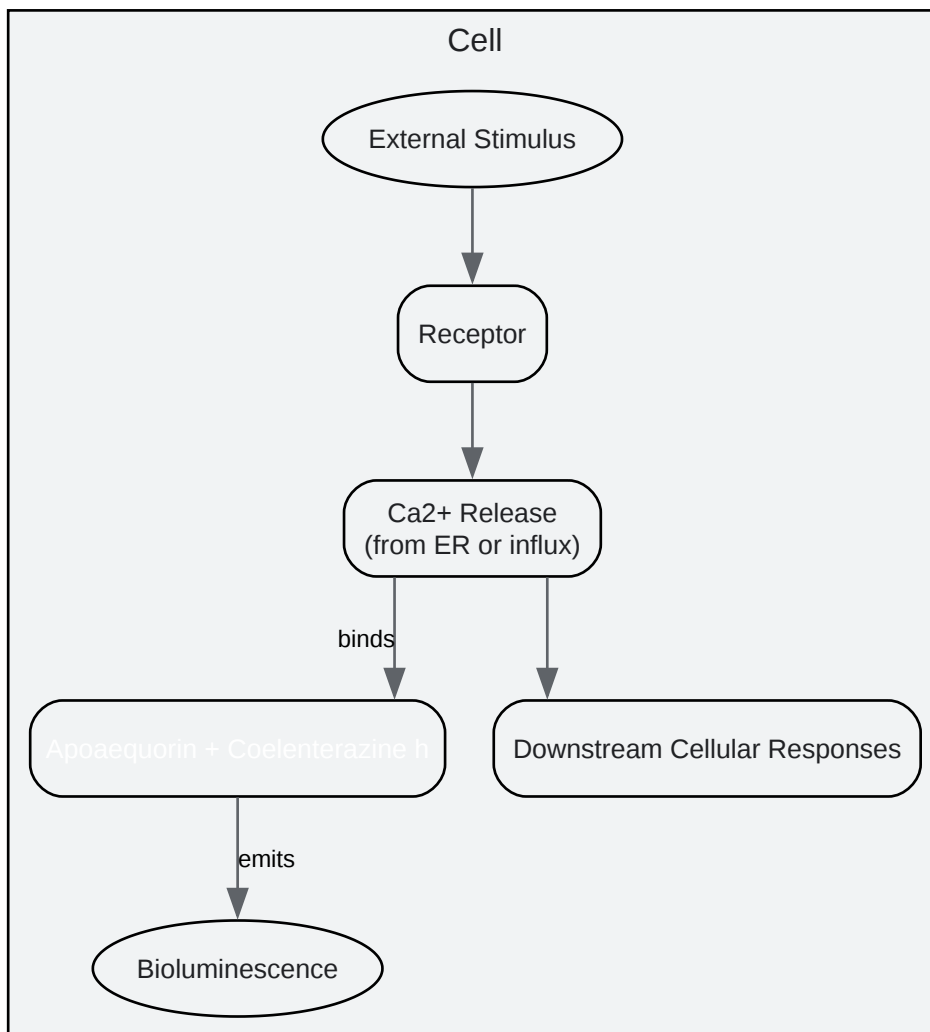
Visualizations



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Caption: General workflow for an in vitro bioluminescence assay using **Coelenterazine h hydrochloride**.

Role of Coelenterazine h in Calcium Signaling Detection



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Caption: Coelenterazine h binds to apoequorin, which emits light upon binding to intracellular Ca²⁺.

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